Conformational Analysis of 4-Methylazepan Ring Systems

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Compound of Interest

Compound Name:	*Benzyl (4-methylazepan-4-yl)carbamate*
CAS No.:	*1823865-41-3*
Cat. No.:	*B2447179*

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Content Type: Technical Whitepaper / Methodological Guide Audience: Medicinal Chemists, Structural Biologists, and Computational Chemists

Executive Summary: The "Shapeshifter" Challenge

The azepane (hexamethyleneimine) scaffold is a privileged structure in medicinal chemistry, forming the core of potent kinase inhibitors like Balanol and various GPCR ligands. Unlike the rigid chair conformation of piperidine (6-membered), the 7-membered azepane ring is conformationally labile, existing in a dynamic equilibrium of pseudorotating states.

Introduction of a substituent at the C4 position, such as a methyl group, breaks the symmetry of the ring and creates a "conformational anchor." Understanding how this 4-methyl group biases the ring population is not merely an academic exercise; it is a critical design strategy to lock bioactive conformations and improve binding affinity.

This guide provides a rigorous, self-validating workflow for analyzing 4-methylazepan conformations, synthesizing computational prediction with experimental NMR validation.

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Theoretical Framework: The Azepane Landscape

The Pseudorotation Itinerary

The 7-membered ring does not flip between two distinct chairs like cyclohexane. Instead, it undergoes pseudorotation, traversing a continuous energy surface. The primary low-energy conformations are:

- Twist-Chair (TC): Generally the global minimum for unsubstituted azepanes. It minimizes transannular interactions and torsional strain.
- Twist-Boat (TB): Often a local minimum, slightly higher in energy than TC.
- Chair (C) and Boat (B): typically transition states or high-energy intermediates due to eclipsing interactions (Pitzer strain) and transannular repulsion (Prelog strain).

The 4-Methyl "Anchor" Effect

In 4-methylazepane, the methyl group seeks to minimize 1,3-diaxial-like repulsions and transannular strain.

- Pseudo-Equatorial Preference: The methyl group at C4 strongly favors a pseudo-equatorial orientation.
- Conformational Locking: This preference restricts the available pseudorotation itinerary. For 4-methylazepane, the equilibrium typically collapses to two dominant Twist-Chair conformers (TC and TC') where the methyl group can remain equatorial.

Key Insight: Unlike 6-membered rings, where "equatorial" is geometrically distinct, 7-membered rings have "isoclinal" positions. The 4-methyl group will drive the ring into a specific Twist-Chair form that maximizes the C-Me bond's deviation from the ring plane (equatorial-like).

Comprehensive Analysis Workflow

This protocol synthesizes in silico prediction with in vitro validation.

Phase 1: Computational Prediction (The Map)

Objective: Identify the energetically accessible conformers before experimental work.

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Protocol:

- Conformational Search: Use Monte Carlo (MC) or Molecular Dynamics (MD) sampling (e.g., OPLS4 force field) to generate >1000 initial geometries.
  - Why: To ensure the pseudorotation path is fully sampled and local minima are not missed.
- QM Optimization: Refine unique conformers using DFT (Density Functional Theory).
  - Level of Theory: B3LYP/6-311+G(d,p) or

    B97X-D (to account for dispersion forces in the flexible ring).
  - Solvent Model: IEFPCM or SMD (matching your NMR solvent, e.g.,

    or

).
- Boltzmann Weighting: Calculate

  for each conformer and determine population percentages at 298 K.

Phase 2: NMR Validation (The Territory)

Objective: Confirm the predicted populations using solution-state data.

Protocol:

- Variable Temperature (VT) NMR:
  - Perform

    NMR at room temperature and low temperature (e.g., -60°C).
  - Logic: At RT, rapid pseudorotation averages signals. At LT, individual conformers may freeze out, revealing distinct chemical shifts.
- Vicinal Coupling Analysis (

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):

- Focus on H4-H3 and H4-H5 couplings.
- Use the Karplus-Altona Equation (customized for 7-rings) to correlate

  -values with dihedral angles extracted from the DFT models.
- Success Metric: The experimental

  should match the Boltzmann-weighted average of the calculated

  .

- NOESY/ROESY Experiments:
  - Look for through-space correlations between the 4-Me protons and transannular protons (e.g., H2 or H7).
  - Diagnostic: A strong NOE between 4-Me and H2/H7 suggests a specific Twist-Boat or Chair form where the ring folds, bringing these nuclei close (< 5 Å).

Phase 3: X-Ray Crystallography (The Snapshot)

Objective: Definitive structural proof (requires solid state).

- Derivatization: If the free amine is an oil, convert to a crystalline salt (HCl, picrate) or a heavy-atom derivative (p-bromobenzamide) to facilitate solving the phase problem.

Data Presentation & Visualization

Comparative Energy Table (Example Data Structure)

Summarize your DFT findings in this format:

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Conformer	Geometry Type	Relative Energy (, kcal/mol)	Population (%)	C4-Me Orientation
Conf A	Twist-Chair (TC)	0.00	78%	Pseudo-Equatorial
Conf B	Twist-Boat (TB)	+1.45	18%	Pseudo-Equatorial
Conf C	Chair (C)	+3.20	< 2%	Pseudo-Axial
Conf D	Boat (B)	+4.10	< 1%	Pseudo-Axial

Experimental Logic Diagram

The following diagram illustrates the decision-making process for assigning conformation.

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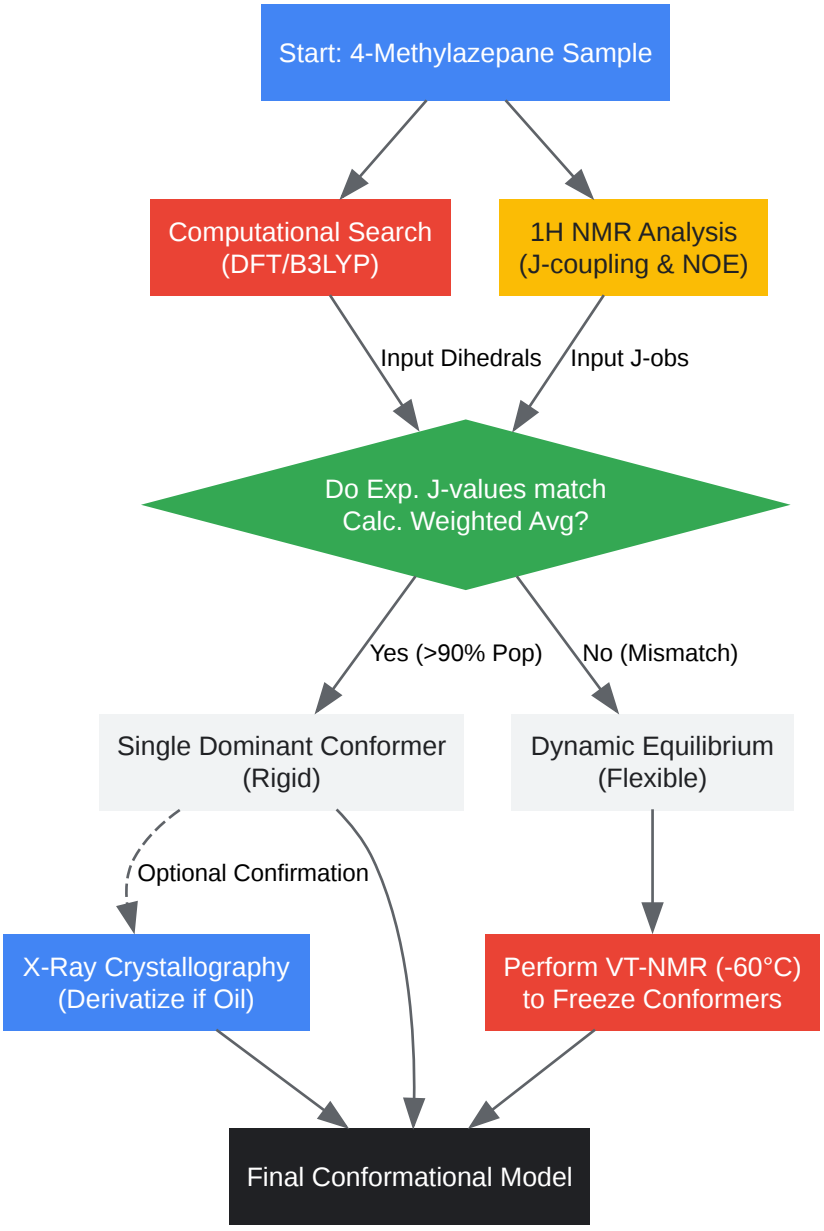

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Caption: Integrated workflow for determining the conformational population of substituted azepanes.

Case Study: The Balanol Insight

The natural product (-)-Balanol (Protein Kinase C inhibitor) illustrates the biological relevance of this analysis.[1][2][3] Balanol contains a 3,4-disubstituted azepane ring.

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- The Challenge: The azepane ring in Balanol is flexible. Early synthetic analogs failed because they did not account for the specific "Twist-Chair" conformation required to bind to the ATP-binding site of PKC.
- The Solution: Structural analysis revealed that the specific trans arrangement of substituents, combined with the bulky benzophenone group, locks the azepane into a specific conformation.
- Application to 4-Methylazepane: Researchers found that introducing a methyl group at C4 (analogous to the position in Balanol) can mimic this "locking" effect, pre-organizing the molecule for binding and reducing the entropic penalty upon docking.

References

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